

Essential Safety and Handling Guide for Pentoxy (5-Hydroxymethyl-4-methyluracil)

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Compound of Interest

Compound Name: **Pentoxy**

Cat. No.: **B093581**

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Pentoxy** (CAS 147-61-5), also known as 5-Hydroxymethyl-4-methyluracil. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Physicochemical and Toxicity Data

A summary of the key quantitative data for **Pentoxy** is presented below for easy reference.

Property	Value
Molecular Formula	C ₆ H ₈ N ₂ O ₃
Molecular Weight	156.14 g/mol [1]
CAS Number	147-61-5 [2] [3]
Density	1.308 g/cm ³ [4]
Appearance	Solid [1]
Acute Toxicity (Oral)	LD50 (rat): 5 g/kg [4]

Personal Protective Equipment (PPE)

Strict adherence to the following personal protective equipment guidelines is mandatory to minimize exposure and ensure personal safety when handling **Pentoxy**.

PPE Category	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 standards are required. ^[2] For operations with a higher risk of splashing, chemical safety goggles and a face shield should be utilized.
Skin Protection	Wear impervious, chemically resistant gloves (e.g., nitrile) and a lab coat. ^[2] Ensure gloves are inspected before use and disposed of properly after handling.
Respiratory Protection	For tasks that may generate dust, a NIOSH-approved respirator is necessary. ^[2] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
Body Protection	Wear suitable protective clothing to prevent skin contact. ^[2]

Operational Handling and Storage Plan

Proper handling and storage are crucial to maintaining the integrity of **PentoxyI** and ensuring a safe laboratory environment.

Handling Procedures:

- Engineering Controls: Handle **PentoxyI** in a well-ventilated area. The use of a chemical fume hood is strongly recommended to minimize inhalation exposure.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in areas where **PentoxyI** is handled or stored.
- Spill Prevention: Employ careful handling techniques to avoid spills. Keep containers tightly sealed when not in use.

Storage Procedures:

- Container: Store in a tightly closed, light-resistant container.
- Conditions: Keep in a cool, dry, and well-ventilated place.[\[5\]](#)
- Incompatibilities: Avoid storage with strong oxidizing agents.

Emergency Procedures and First Aid

Immediate and appropriate responses to accidental exposure are critical.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [2]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. [2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [2]
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention. [2]

Spill and Disposal Plan

A systematic approach to spill management and waste disposal is essential for environmental and personal safety.

Spill Cleanup:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use appropriate absorbent materials to contain the spill. Avoid generating dust.

- Collect: Carefully collect the spilled material and place it in a sealed container for disposal.

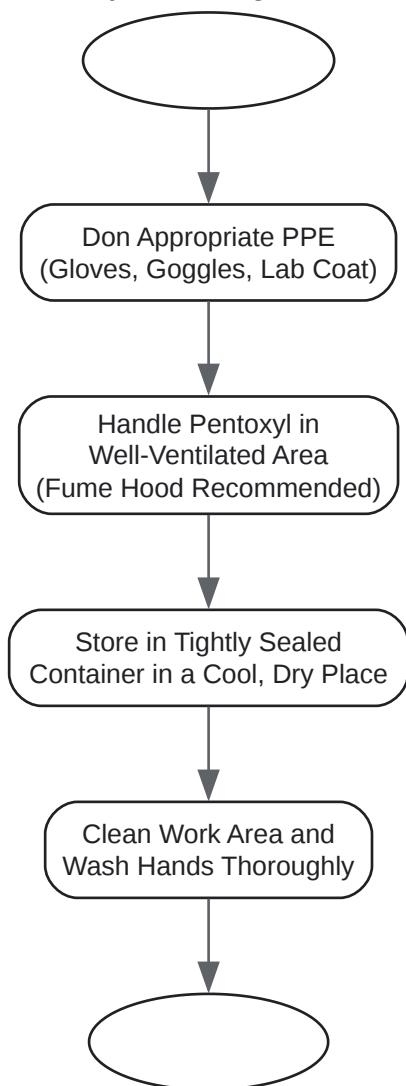
Disposal Protocol:

- Dispose of **Pentoxyl** waste in accordance with all applicable federal, state, and local environmental regulations.[\[2\]](#) Contact a licensed professional waste disposal service to ensure proper disposal.

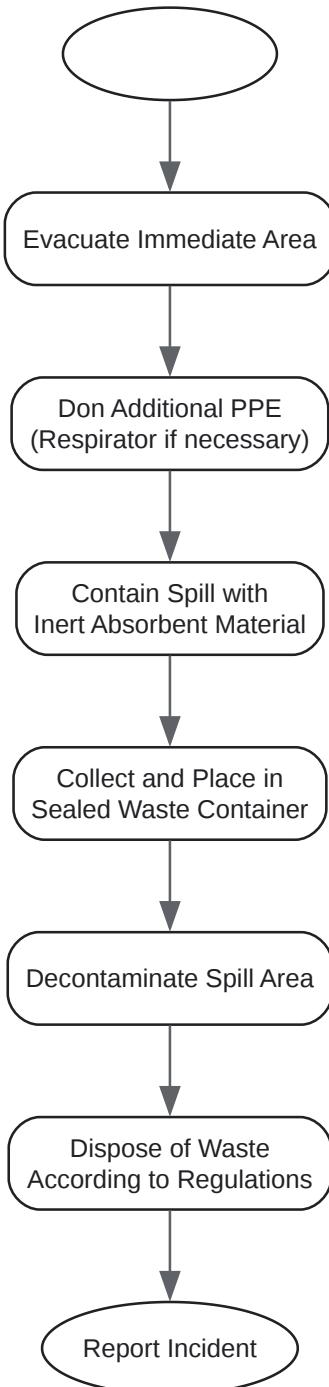
Visual Workflow Guides

The following diagrams illustrate the key workflows for handling and emergency procedures involving **Pentoxyl**.

Pentoxy Handling Workflow



Pentoxy Spill Response

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References

- 1. 5-(Hydroxymethyl)-6-methyl-2,4(1H,3H)-pyrimidinedione | C6H8N2O3 | CID 8983 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.com [chemicalbook.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 4-Methyl-5-hydroxymethyluracil | CAS#:147-61-5 | Chemsoc [chemsoc.com]
- 5. 5-(hydroxymethyl)-6-methyl-1H-pyrimidine-2,4-dione|147-61-5 - MOLBASE Encyclopedia [m.molbase.com]
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